

# An In-depth Technical Guide to the Physicochemical Properties of Dichloriodomethane

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## Compound of Interest

Compound Name: *Dichloriodomethane*

Cat. No.: *B121522*

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## Introduction

**Dichloriodomethane** ( $\text{CHCl}_2\text{I}$ ) is a trihalomethane, a class of compounds often formed as byproducts of water disinfection.<sup>[1]</sup> It is a heavy, nonflammable, and transparent pale yellow liquid with an odor reminiscent of chloroform.<sup>[1]</sup> Understanding its physicochemical properties is crucial for its application in chemical synthesis, for assessing its environmental fate, and for toxicological studies.<sup>[2][3]</sup> This guide provides a comprehensive overview of the core physicochemical properties of **dichloriodomethane**, detailed experimental protocols for their determination, and logical workflows relevant to its characterization and synthesis.

## Core Physicochemical Properties

The fundamental physicochemical properties of **dichloriodomethane** are summarized in the tables below for easy reference and comparison.

### Table 1: General and Physical Properties

Property	Value	Source(s)
Molecular Formula	CHCl <sub>2</sub> I	[4][5][6][7]
Molecular Weight	210.82 - 210.83 g/mol	[4][5][6][7]
Appearance	Pale yellow liquid	[1]
Density	2.422 g/cm <sup>3</sup>	[8]
Boiling Point	128 - 131 °C at 760 mmHg	[1][8]
Flash Point	31.2 °C	[8]
Refractive Index	1.588	[8]

**Table 2: Thermodynamic and Solubility Properties**

Property	Value	Source(s)
Vapor Pressure	13.2 ± 0.2 mmHg at 25 °C (Predicted)	[8]
Water Solubility	Very slightly soluble	[1]
LogP (Predicted)	1.97 - 2.3	[4][8][9]

## Experimental Protocols

Detailed methodologies for determining the key physicochemical properties of **dichloroiodomethane** are outlined below. These protocols are based on standard laboratory procedures for organic liquids.

### Determination of Density

The density of liquid **dichloroiodomethane** can be accurately determined using the gravimetric buoyancy method or with a pycnometer.[10][11]

- Apparatus: Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), analytical balance, and a thermostatically controlled water bath.
- Procedure:

- Thoroughly clean and dry the pycnometer.
- Weigh the empty, dry pycnometer on an analytical balance and record its mass.
- Fill the pycnometer with **dichloroiodomethane**, ensuring no air bubbles are trapped.
- Insert the stopper and allow the excess liquid to exit through the capillary.
- Place the filled pycnometer in a thermostatically controlled water bath to bring it to a specific temperature (e.g., 20 °C or 25 °C).
- Once the temperature has equilibrated, carefully wipe dry the outside of the pycnometer.
- Weigh the filled pycnometer and record its mass.
- The mass of the **dichloroiodomethane** is the difference between the mass of the filled and empty pycnometer.
- The density is calculated by dividing the mass of the liquid by the known volume of the pycnometer.

## Determination of Boiling Point

The boiling point of **dichloroiodomethane** can be determined using the Thiele tube method, which is suitable for small sample volumes.<sup>[12][13][14]</sup>

- Apparatus: Thiele tube, thermometer, small test tube, capillary tube (sealed at one end), heating source (e.g., Bunsen burner or hot plate), and mineral oil.
- Procedure:
  - Fill the Thiele tube with mineral oil to a level above the side arm.
  - Place a few milliliters of **dichloroiodomethane** into the small test tube.
  - Place the capillary tube (sealed end up) into the small test tube containing the sample.
  - Attach the test tube to the thermometer with a rubber band, ensuring the sample is level with the thermometer bulb.

- Immerse the assembly in the Thiele tube, with the oil level above the sample.
- Gently heat the side arm of the Thiele tube.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Continue heating until a continuous stream of bubbles is observed.
- Remove the heat and allow the apparatus to cool.
- The boiling point is the temperature at which the bubbling stops and the liquid is drawn back into the capillary tube.[\[14\]](#)

## Determination of Refractive Index

The refractive index of **dichloroiodomethane**, a measure of how light propagates through it, can be determined using an Abbe refractometer.[\[7\]](#)[\[8\]](#)[\[15\]](#)

- Apparatus: Abbe refractometer, a monochromatic light source (e.g., sodium lamp), and a constant temperature water bath.
- Procedure:
  - Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
  - Ensure the prism surfaces are clean and dry.
  - Apply a few drops of **dichloroiodomethane** to the surface of the measuring prism.
  - Close the prisms and allow the liquid to spread evenly.
  - Circulate water from the constant temperature bath through the refractometer to maintain a constant temperature.
  - Adjust the refractometer to bring the boundary line between the light and dark fields into sharp focus.

- Align the boundary line with the crosshairs in the eyepiece.
- Read the refractive index directly from the instrument's scale.

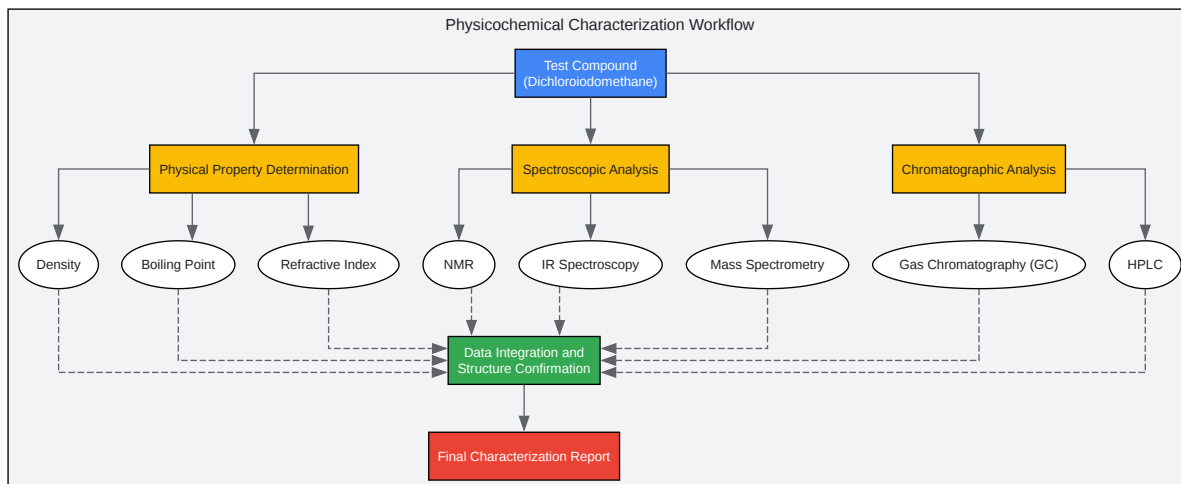
## Determination of Water Solubility

A qualitative and semi-quantitative determination of the water solubility of **dichloroiodomethane** can be performed through simple mixing experiments.[\[16\]](#)[\[17\]](#)[\[18\]](#)

- Apparatus: Small test tubes, graduated pipettes, and a vortex mixer.
- Procedure:
  - In a small test tube, add a known volume of **dichloroiodomethane** (e.g., 0.1 mL).
  - To this, add a known volume of distilled water (e.g., 1 mL) in small portions.
  - After each addition, vigorously shake the test tube using a vortex mixer for a set period.
  - Allow the mixture to stand and observe if a single phase is formed or if two distinct layers remain.
  - The observation of two layers indicates that **dichloroiodomethane** is not fully soluble at that concentration. The term "very slightly soluble" is used to describe this.[\[1\]](#)

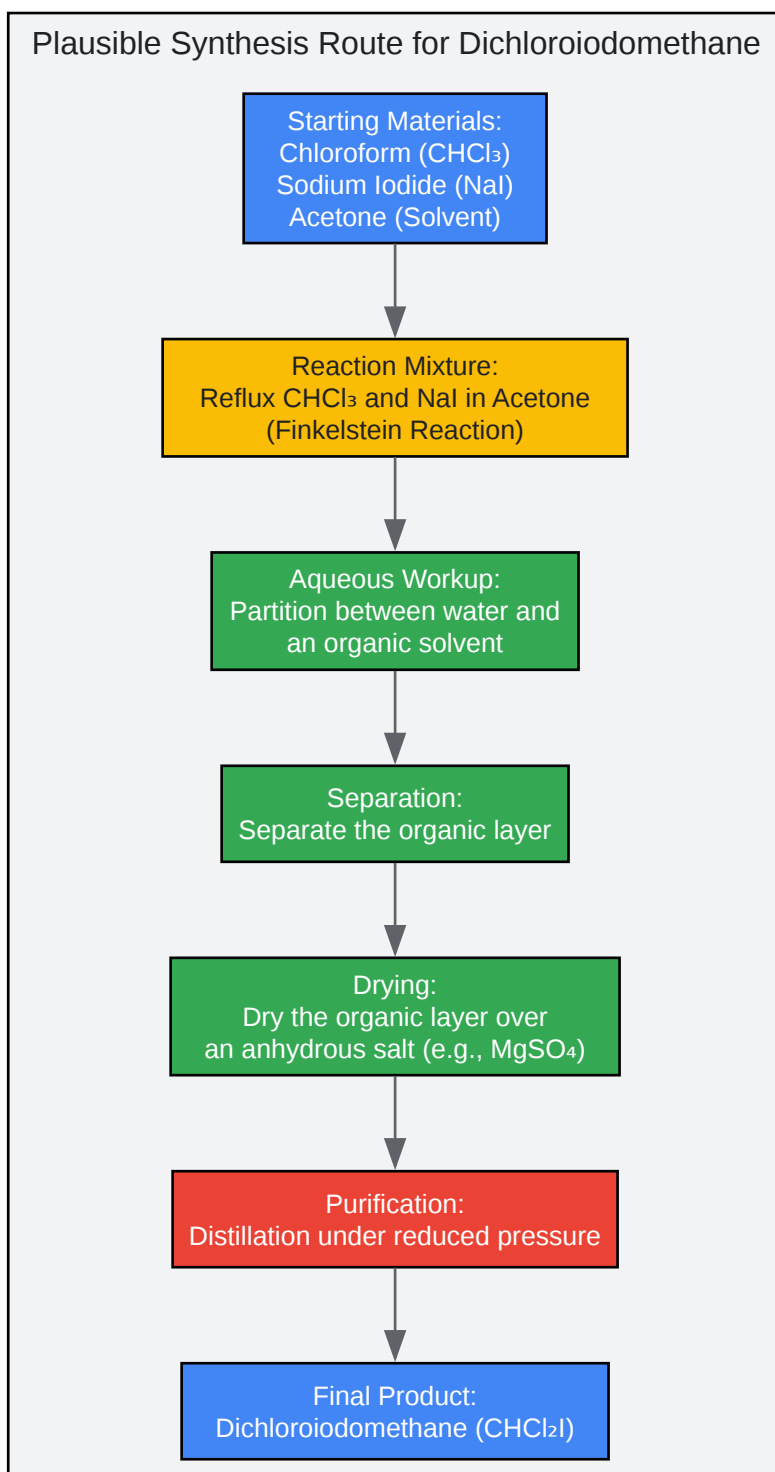
## Visualizations

The following diagrams, created using the DOT language, illustrate logical workflows relevant to the study of **dichloroiodomethane**.



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Caption: Workflow for the physicochemical characterization of an organic compound.



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Caption: A plausible synthesis route for **dichloriodomethane** via the Finkelstein reaction.

## Stability and Reactivity

**Dichloriodomethane** is known to decompose in the presence of air and light.<sup>[1]</sup> Like many other haloalkanes, it is soluble in common organic solvents such as acetone, diethyl ether, ethanol, and benzene.<sup>[1]</sup> Upon exposure to light, alkyl iodides can slowly decompose, which may lead to the development of a brownish color due to the formation of diatomic iodine ( $I_2$ ).<sup>[12]</sup>

## Safety and Handling

While a comprehensive safety data sheet should always be consulted before handling, it is important to note that **dichloriodomethane** should be handled with appropriate personal protective equipment in a well-ventilated area, preferably a chemical fume hood.<sup>[3]</sup> Avoid inhalation of vapors and contact with skin and eyes.<sup>[3]</sup> Due to its decomposition in light, it should be stored in a cool, dark place in a tightly sealed container.

## Conclusion

This technical guide has provided a detailed overview of the essential physicochemical properties of **dichloriodomethane**. The tabulated data offers a quick reference for researchers, while the detailed experimental protocols provide a foundation for the laboratory determination of these properties. The visualized workflows for characterization and synthesis offer a logical framework for scientific investigation involving this compound. A thorough understanding of these properties is fundamental for its safe handling, application in research and industry, and for assessing its environmental impact.

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